

1,12-Dibromododecane-d24 certificate of analysis

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Compound of Interest

Compound Name: 1,12-Dibromododecane-d24

Cat. No.: B15554687

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Technical Guide: 1,12-Dibromododecane-d24

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to **1,12-Dibromododecane-d24**. While a specific Certificate of Analysis was not located, this document synthesizes available data from various chemical and spectral databases.

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **1,12-Dibromododecane-d24** and its non-deuterated analog.

Table 1: Properties of **1,12-Dibromododecane-d24**

Property	Value	Source
Molecular Formula	C ₁₂ Br ₂ D ₂₄	[1]
Molecular Weight	352.275 g/mol	[1]
Exact Mass	350.175 Da	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Boiling Point	362.8 ± 0.0 °C at 760 mmHg	[1]
Flash Point	180.2 ± 18.2 °C	[1]
LogP	6.85	[1]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]
Index of Refraction	1.490	[1]

Table 2: Properties of 1,12-Dibromododecane (Non-deuterated)

Property	Value	Source
CAS Number	3344-70-5	[2][3][4][5]
Molecular Formula	C ₁₂ H ₂₄ Br ₂	[2][3][4][5]
Molecular Weight	328.13 g/mol	[2][5]
Assay	98%	
Melting Point	38-42 °C	[3][6]
Boiling Point	215 °C at 15 mmHg	[6]
Form	Solid	

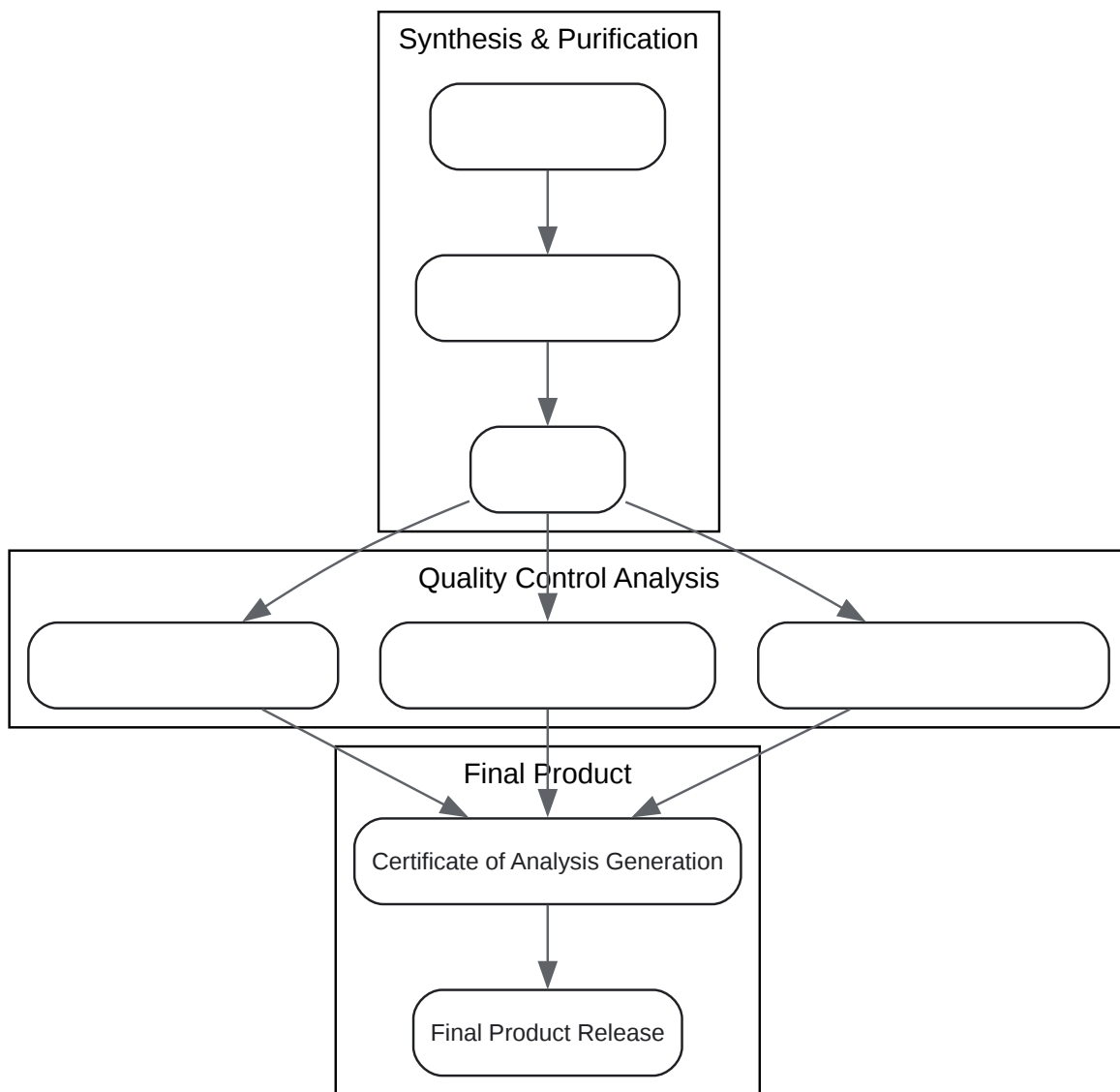
Experimental Protocols

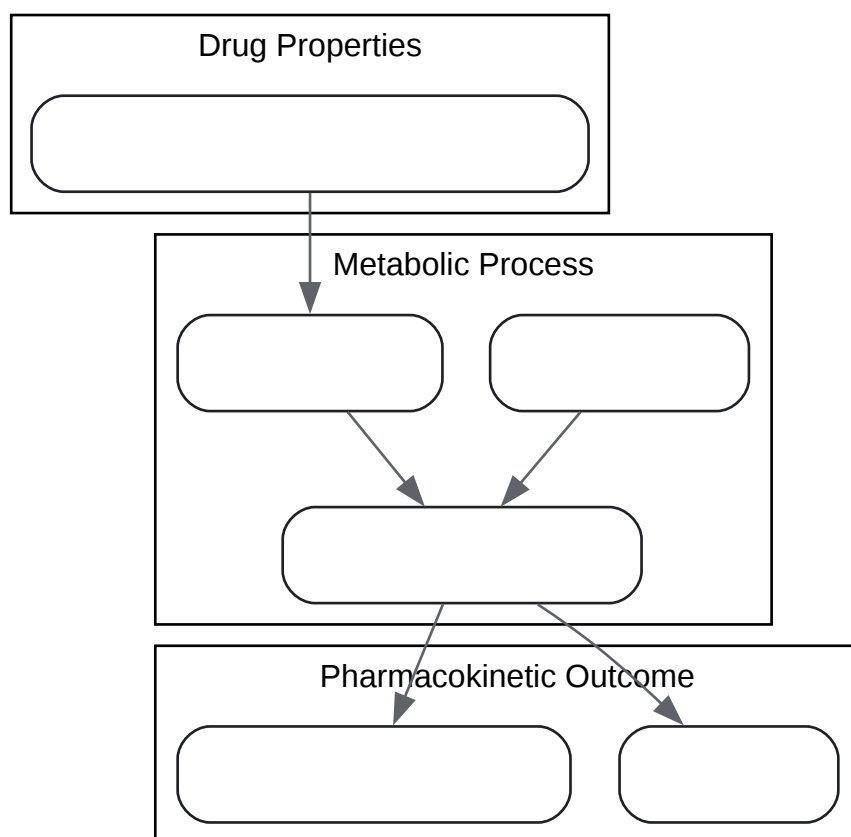
While specific experimental details for a Certificate of Analysis of **1,12-Dibromododecane-d24** are not available, standard analytical techniques for the characterization of similar compounds include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the chemical structure and confirm the deuteration of the molecule. For the non-deuterated form, ^1H NMR and ^{13}C NMR data are available.[\[7\]](#)[\[8\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is employed to assess the purity of the compound and confirm its molecular weight. The NIST Mass Spectrometry Data Center provides GC-MS data for 1,12-Dibromododecane.[\[2\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present in the molecule.[\[4\]](#)[\[8\]](#)

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for a deuterated compound like **1,12-Dibromododecane-d₂₄**.





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- To cite this document: BenchChem. [1,12-Dibromododecane-d24 certificate of analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554687/docs#1-12-dibromododecane-d24-certificate-of-analysis]

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